

Handling and storage guidelines for 5-benzylthiazolidine-2,4-dione

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-benzylthiazolidine-2,4-dione

Cat. No.: B3032654

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Application Notes & Protocols: 5-benzylthiazolidine-2,4-dione

Abstract & Scope

This document provides a comprehensive guide for the safe and effective handling, storage, and laboratory use of **5-benzylthiazolidine-2,4-dione**. As a member of the thiazolidinedione (TZD) class of heterocyclic compounds, this reagent holds significant potential in various research domains, including medicinal chemistry and drug development. The TZD scaffold is a privileged structure, famously utilized in antidiabetic agents (glitazones) and widely investigated for anticancer, antimicrobial, and anti-inflammatory properties.^{[1][2][3]} These protocols are designed for researchers, scientists, and drug development professionals to ensure compound integrity, experimental reproducibility, and operator safety.

Physicochemical & Structural Information

5-benzylthiazolidine-2,4-dione is a derivative of the core 2,4-thiazolidinedione structure. Understanding its fundamental properties is critical for its appropriate use in experimental settings.

Property	Value	Source
IUPAC Name	5-benzyl-1,3-thiazolidine-2,4-dione	PubChem[4]
CAS Number	33321-31-2	PubChem[4]
Molecular Formula	C ₁₀ H ₉ NO ₂ S	PubChem[4]
Molecular Weight	207.25 g/mol	PubChem[4]
Appearance	White to off-white solid/crystalline powder	Inferred from related compounds[5]
Solubility	Soluble in DMSO, Methanol, Ethanol	Inferred from parent scaffold[5]

Hazard Assessment & Safety Protocols

While a specific safety data sheet for **5-benzylthiazolidine-2,4-dione** is not universally available, data from closely related TZD analogues provide a strong basis for hazard assessment. The following guidelines are based on established data for the TZD class and should be considered mandatory.

3.1 GHS Hazard Classification (Anticipated)

Hazard Class	Hazard Statement	GHS Pictogram	Precautionary Basis
Acute Oral Toxicity	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	
Skin Corrosion/Irritation	H315: Causes skin irritation	GHS07 (Exclamation Mark)	[6]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	[6]
Specific Target Organ Toxicity	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)	[6]

3.2 Personal Protective Equipment (PPE) & Engineering Controls

- Engineering Controls: Always handle this compound within a certified chemical fume hood to mitigate inhalation risk.^[6] Facilities should be equipped with an operational eyewash station and safety shower.
- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.^[6]
- Hand Protection: Use nitrile or other chemically resistant gloves. Wash hands thoroughly with soap and water after handling, even if gloves were worn.^{[6][7]}
- Body Protection: A standard laboratory coat must be worn. Ensure it is fully buttoned.

3.3 First Aid Measures

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult, seek urgent medical attention.^[6]
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes. If irritation persists, seek medical advice.^[6]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.^[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Immediately call a poison control center or seek emergency medical attention.^[7]

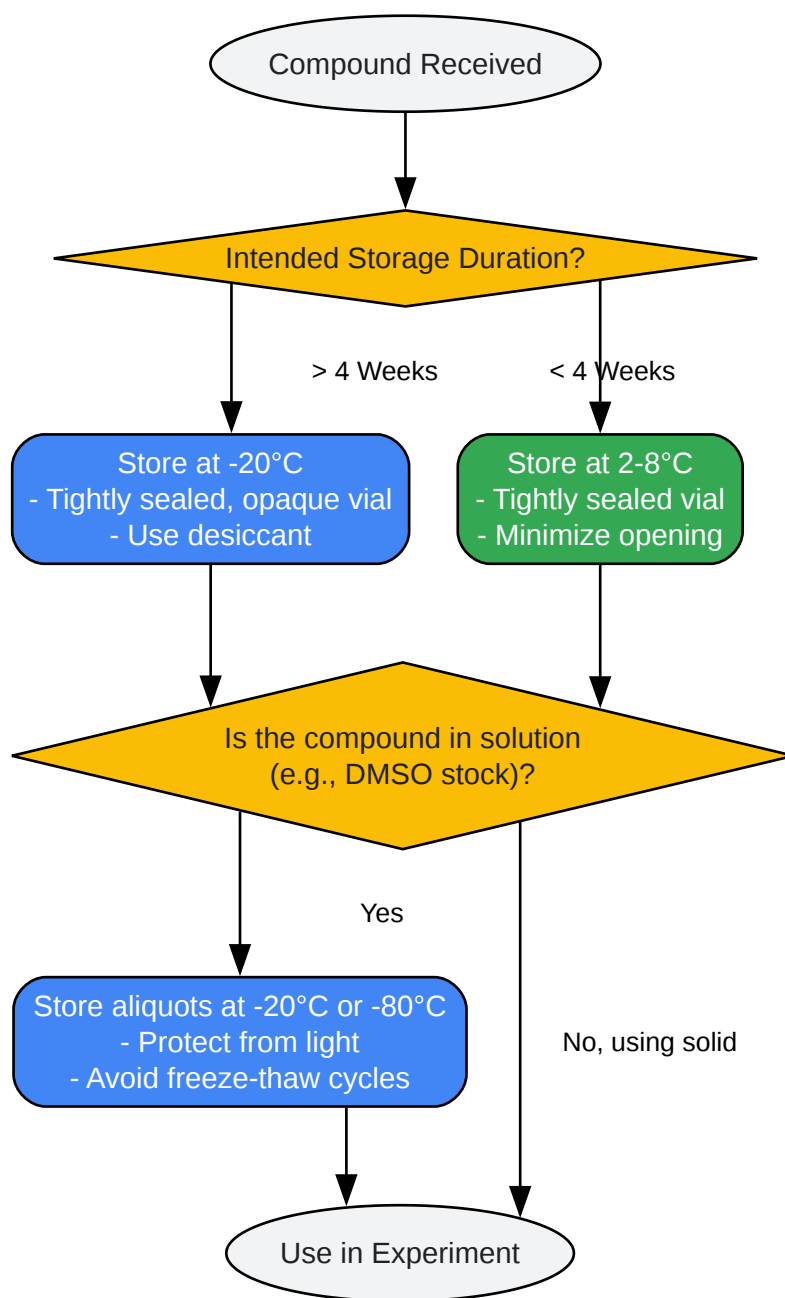
Storage and Stability

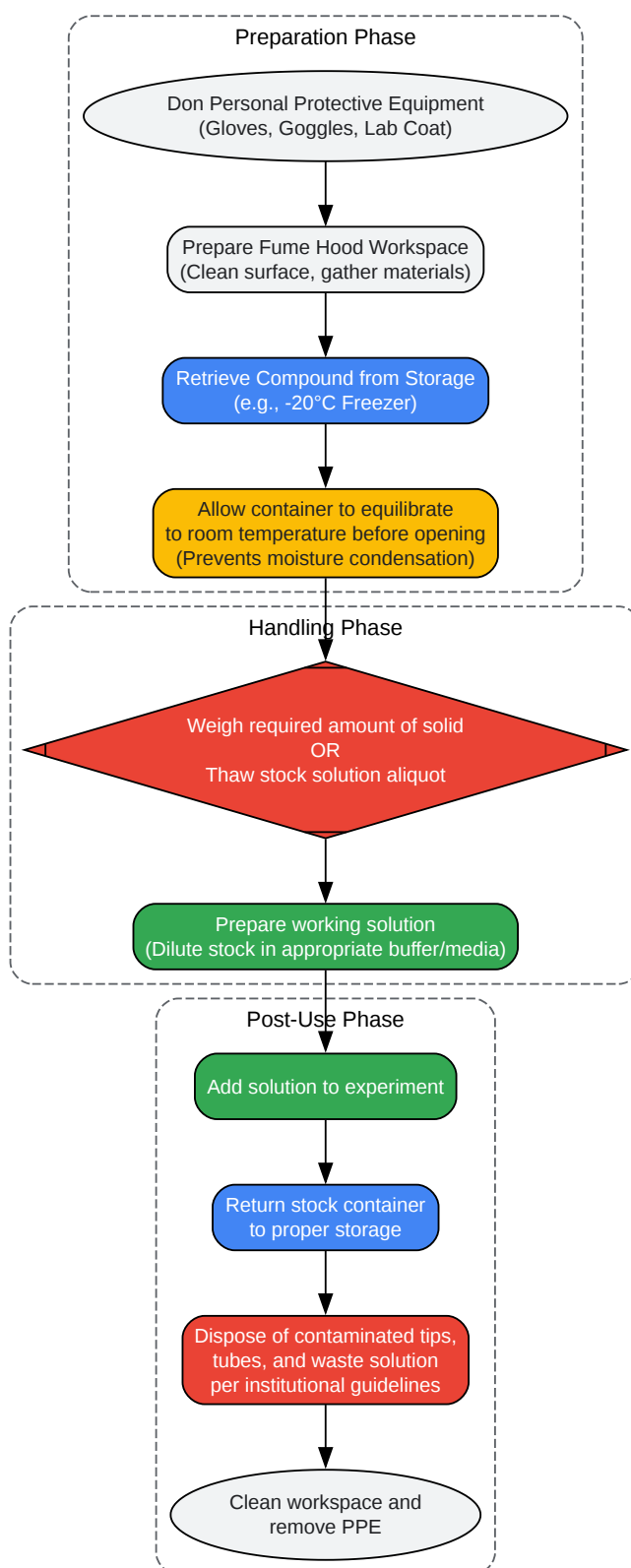
The integrity of **5-benzylthiazolidine-2,4-dione** is contingent on proper storage. The dione functional groups can be susceptible to hydrolysis, and the overall structure may be sensitive to light and temperature over extended periods.

- Long-Term Storage (Months to Years): Store at -20°C in a tightly sealed, opaque container. The inclusion of a desiccant is highly recommended to prevent moisture accumulation.

- Short-Term Storage (Days to Weeks): Storage at 2-8°C is acceptable for short durations. The container must be tightly sealed to prevent moisture ingress upon removal from the cold environment.[8]
- Benchtop Use: Minimize time spent at ambient temperature. Weigh out the required amount and promptly return the stock container to its recommended storage condition.

The following diagram outlines the decision-making process for appropriate storage.





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